

An In-depth Technical Guide to Aromadendrene Oxide-(2): Chemical Structure and Stereoisomers

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Compound of Interest

Compound Name: Aromadendrene oxide 2

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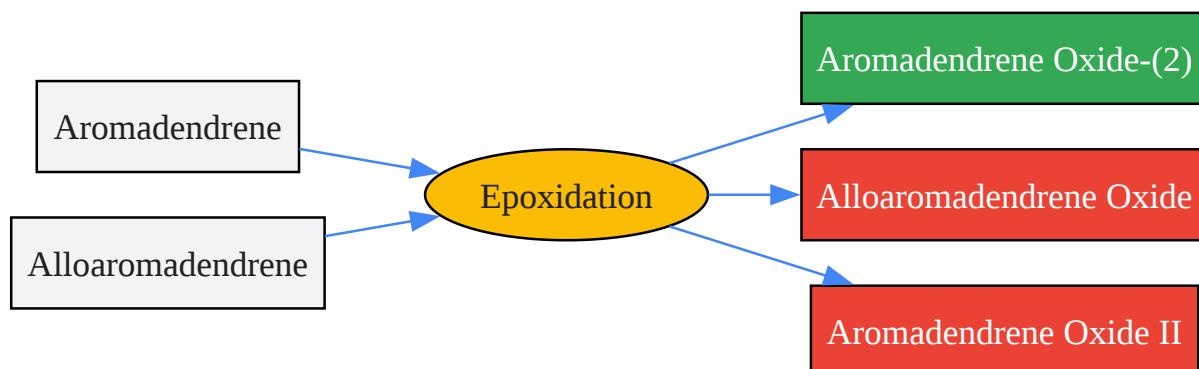
Introduction

Aromadendrene oxide-(2), a sesquiterpenoid ether, is a naturally occurring compound found in the essential oils of various plants, most notably *Lantana camara*.^[1] This technical guide provides a comprehensive overview of the chemical structure of aromadendrene oxide-(2) and its known stereoisomers. It is intended to serve as a valuable resource for researchers and professionals engaged in natural product chemistry, drug discovery, and related fields. This document details the structural characteristics, provides available physicochemical and spectral data for comparative analysis, and outlines general experimental approaches for its isolation and synthesis.

Chemical Structure and Stereochemistry

Aromadendrene oxide-(2) possesses a complex tricyclic carbon skeleton characteristic of the aromadendrane sesquiterpenoids, featuring a spiro-fused oxirane ring. The systematic IUPAC name for aromadendrene oxide-(2) is (1aR,4S,4aR,7R,7aS,7bS)-1,1,7-trimethylspiro[2,3,4a,5,6,7,7a,7b-octahydro-1aH-cyclopropa[e]azulene-4,2'-oxirane].^[2] The molecule has the chemical formula C₁₅H₂₄O and a molecular weight of approximately 220.35 g/mol .^[1]

The stereochemistry of aromadendrene oxide-(2) is intricate, with multiple chiral centers leading to the possibility of several stereoisomers. The relationship between aromadendrene, the precursor olefin, and its corresponding epoxides is crucial for understanding the diversity of these compounds in nature.



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Caption: Stereochemical relationship between aromadendrene precursors and their resulting oxides.

Key Stereoisomers

Several stereoisomers of aromadendrene oxide have been identified in natural sources. The most frequently cited in the literature, alongside aromadendrene oxide-(2), are alloaromadendrene oxide and aromadendrene oxide II. The structural distinctions between these isomers arise from the relative stereochemistry at the various chiral centers within the tricyclic framework and the oxirane ring.

Data Presentation

To facilitate a clear comparison of aromadendrene oxide-(2) and its prominent stereoisomers, the available physicochemical and chromatographic data are summarized in the tables below. It is important to note that comprehensive, experimentally determined spectral data, particularly NMR and specific rotation, are not readily available in the public domain for all isomers.

Table 1: Physicochemical Properties of Aromadendrene Oxide Stereoisomers

Property	Aromadendrene Oxide-(2)	Alloaromadendrene Oxide	Aromadendrene Oxide II
CAS Number	85710-39-0 [1]	85760-81-2 [3]	Not available
Molecular Formula	C ₁₅ H ₂₄ O [4] [5]	C ₁₅ H ₂₄ O [3]	C ₁₅ H ₂₄ O [6]
Molecular Weight	220.35 g/mol [1]	220.3505 g/mol [3]	220.3505 g/mol [6]
IUPAC Name	(1aR,4S,4aR,7R,7aS,7bS)-1,1,7-trimethylspiro[2,3,4a,5,6,7,7a,7b-octahydro-1aH-cyclopropa[e]azulene-4,2'-oxirane] [2]	(1aR,4S,4aR,7R,7aS,7bS)-1,1,7-trimethylspiro[2,3,4a,5,6,7,7a,7b-octahydro-1aH-cyclopropa[e]azulene-4,2'-oxirane]	Not fully elucidated
¹ H NMR Data	Not available	Not available	Not available
¹³ C NMR Data	Not available	Potentially in Perry, N. B., et al. (1999)	Not available
Specific Rotation ([α]D)	Not available	Not available	Not available

Table 2: Gas Chromatography Data (Retention Indices)

Stereoisomer	Retention Index (Non-polar column)	Reference
Aromadendrene Oxide-(2)	1678	Kristiawan, M., et al. (2008) [7]
Alloaromadendrene Oxide	1595 - 1681	Various sources [3]
Aromadendrene Oxide II	1678 - 1706	NIST Chemistry WebBook [6]

Experimental Protocols

Detailed, peer-reviewed experimental protocols for the specific isolation and synthesis of aromadendrene oxide-(2) are scarce in publicly accessible literature. However, based on

general knowledge of natural product chemistry and terpene synthesis, the following sections outline plausible methodologies.

Isolation from Natural Sources

Aromadendrene oxide-(2) is a known constituent of the essential oil of Lantana camara flowers and leaves.^{[1][7]} The general procedure for its isolation involves hydrodistillation followed by chromatographic separation.

1. Plant Material and Hydrodistillation:

- Fresh or dried aerial parts (leaves and flowers) of Lantana camara are subjected to hydrodistillation using a Clevenger-type apparatus.
- The plant material is boiled in water, and the resulting steam, carrying the volatile essential oils, is condensed and collected.
- The essential oil, being immiscible with water, is then separated. The yield of essential oil from Lantana camara is typically low, in the range of 0.056% to 0.19%.^{[1][8]}

2. Chromatographic Fractionation and Purification:

- The crude essential oil is a complex mixture of various terpenoids. To isolate aromadendrene oxide-(2), the oil is subjected to column chromatography over silica gel.
- A gradient elution system, starting with a non-polar solvent (e.g., n-hexane) and gradually increasing the polarity with a more polar solvent (e.g., ethyl acetate), is employed to separate the components based on their polarity.
- Fractions are collected and analyzed by Thin Layer Chromatography (TLC) and Gas Chromatography-Mass Spectrometry (GC-MS) to identify those containing the target compound.
- Fractions enriched with aromadendrene oxide-(2) are then combined and may require further purification by preparative TLC or High-Performance Liquid Chromatography (HPLC) to obtain the pure compound.

Synthesis via Epoxidation

The chemical synthesis of aromadendrene oxide-(2) would logically proceed from its corresponding olefin precursor, allo-aromadendrene. Epoxidation of the exocyclic double bond of allo-aromadendrene would yield the desired spiro-epoxide.

1. Starting Material:

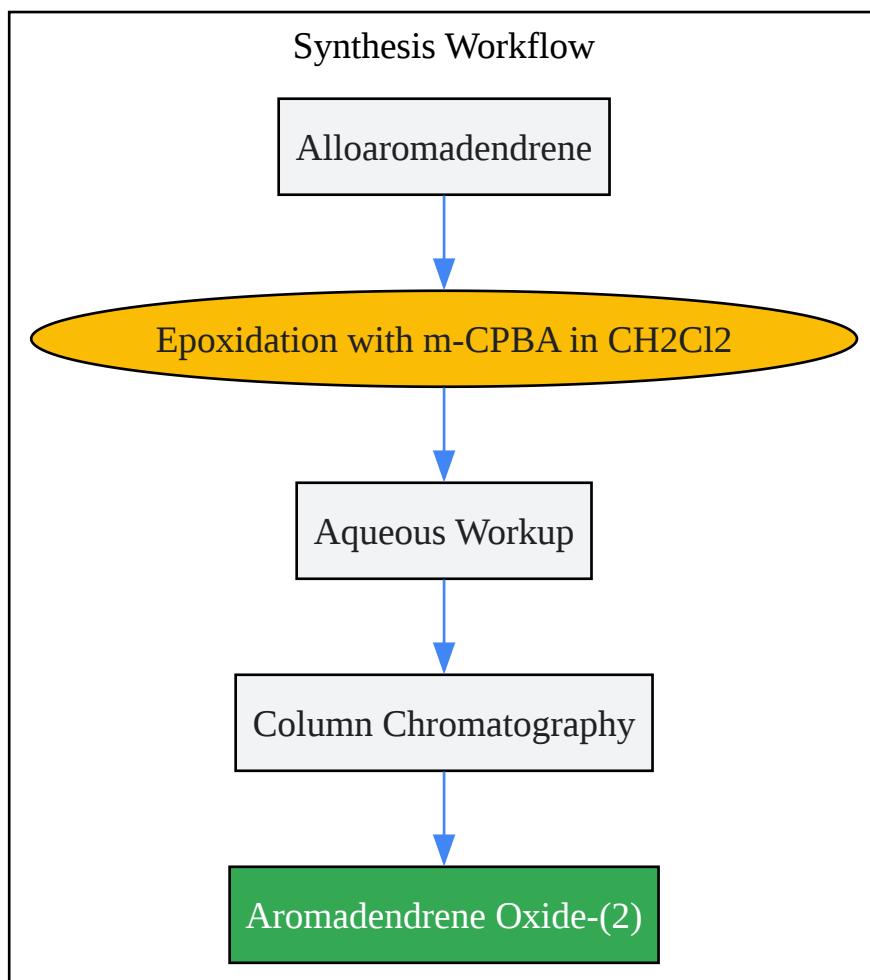
- The synthesis would commence with allo-aromadendrene. This sesquiterpene can be isolated from natural sources or obtained through total synthesis.

2. Epoxidation Reaction:

- A common method for the epoxidation of alkenes is the use of a peroxy acid, such as meta-chloroperoxybenzoic acid (m-CPBA).
- In a typical procedure, allo-aromadendrene would be dissolved in an inert aprotic solvent, such as dichloromethane (CH_2Cl_2), and cooled in an ice bath.
- A solution of m-CPBA in the same solvent would be added dropwise to the solution of the alkene.
- The reaction progress is monitored by TLC. Upon completion, the reaction mixture is worked up by washing with a reducing agent solution (e.g., sodium sulfite) to quench excess peroxy acid, followed by a basic wash (e.g., sodium bicarbonate solution) to remove the resulting m-chlorobenzoic acid.
- The organic layer is then dried over an anhydrous salt (e.g., MgSO_4 or Na_2SO_4), filtered, and the solvent is removed under reduced pressure.

3. Purification:

- The crude product, which may be a mixture of diastereomeric epoxides, is then purified by column chromatography on silica gel to isolate the desired aromadendrene oxide-(2) stereoisomer.



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Caption: A generalized workflow for the synthesis of aromadendrene oxide-(2).

Conclusion

Aromadendrene oxide-(2) represents a structurally interesting natural product with potential for further scientific investigation. This guide has consolidated the available information on its chemical structure, stereoisomers, and general methodologies for its procurement. The significant lack of comprehensive published spectral and chiroptical data highlights an area ripe for future research. A full structural and stereochemical elucidation, supported by detailed NMR and optical rotation studies, would be of great benefit to the natural products and drug discovery communities. Furthermore, the development and publication of robust and reproducible protocols for the isolation and synthesis of aromadendrene oxide-(2) and its

stereoisomers are essential for enabling more in-depth biological and pharmacological evaluations.

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